

# what is the precise chemical structure of 5'-Thymidylic acid

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## Compound of Interest

Compound Name: 5'-Thymidylic acid

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## A Comprehensive Technical Guide to 5'-Thymidylic Acid

For researchers, scientists, and professionals in drug development, a precise understanding of fundamental biomolecules is paramount. This guide provides an in-depth look at the chemical and physical properties of **5'-Thymidylic acid**, also known as deoxythymidine monophosphate (dTMP), a critical component of DNA.

### Chemical Structure and Identification

**5'-Thymidylic acid** is a deoxyribonucleotide, one of the four monomeric units that constitute deoxyribonucleic acid (DNA). Its structure comprises a phosphate group, a deoxyribose sugar, and the nucleobase thymine. The phosphate group is esterified to the 5' carbon of the deoxyribose sugar.

- Molecular Formula:  $C_{10}H_{15}N_2O_8P$ [\[1\]](#)[\[2\]](#)
- IUPAC Name: [(2R,3S,5R)-3-hydroxy-5-(5-methyl-2,4-dioxypyrimidin-1-yl)oxolan-2-yl]methyl dihydrogen phosphate[\[2\]](#)
- Synonyms: Deoxythymidine-5'-monophosphate, Thymidine monophosphate, dTMP[\[2\]](#)[\[3\]](#)
- CAS Number: 365-07-1[\[2\]](#)

- SMILES: CC1=CN(C(=O)NC1=O)[C@H]2C--INVALID-LINK--COP(=O)(O)O">C@@HO[2]
- InChI: InChI=1S/C10H15N2O8P/c1-5-3-12(10(15)11-9(5)14)8-2-6(13)7(20-8)4-19-21(16,17,18)/h3,6-8,13H,2,4H2,1H3,(H,11,14,15)(H2,16,17,18)/t6-,7+,8+/m0/s1[2][4]
- InChIKey: GYOZYWVXFNDGLU-XLPZGREQSA-N[2][4]

## Physicochemical Data

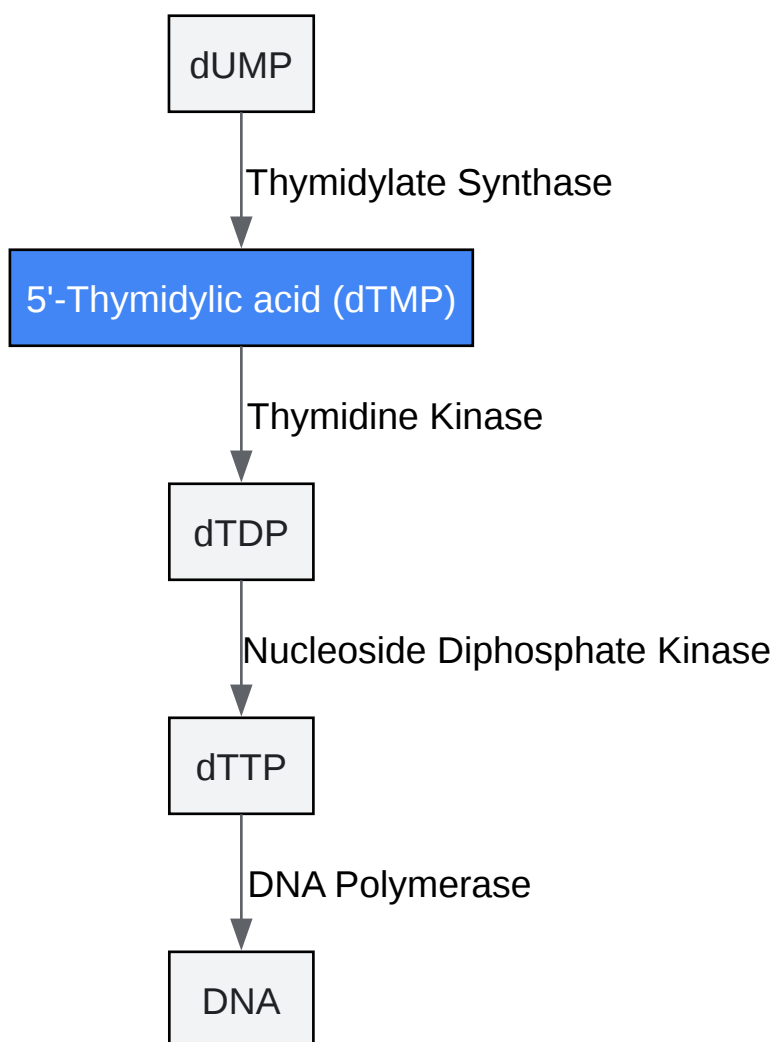
A summary of the key quantitative properties of **5'-Thymidylic acid** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Weight	322.21 g/mol	[2]
Water Solubility	6.78 g/L	[5]
pKa (Strongest Acidic)	1.23	[5]
pKa (Strongest Basic)	-3.2	[5]
logP	-1.4	[5]
Hydrogen Bond Donor Count	4	[5]
Hydrogen Bond Acceptor Count	7	[5]
Rotatable Bond Count	4	[5]
Polar Surface Area	145.63 Å <sup>2</sup>	[5]

## Biological Significance and Signaling Pathways

**5'-Thymidylic acid** is a cornerstone of DNA synthesis. It is synthesized de novo from deoxyuridine monophosphate (dUMP) through a methylation reaction catalyzed by the enzyme thymidylate synthase.[3][5] This enzyme is a critical target in cancer chemotherapy. Once synthesized, dTMP can be further phosphorylated to deoxythymidine diphosphate (dTDP) and subsequently to deoxythymidine triphosphate (dTTP) by thymidine kinase and nucleoside

diphosphate kinase, respectively. dTTP is then utilized by DNA polymerases for the replication and repair of DNA.



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Biosynthetic pathway of **5'-Thymidylic acid** and its incorporation into DNA.

## Experimental Protocols

The enzymatic synthesis of **5'-Thymidylic acid** is a key reaction in molecular biology and drug discovery. Below is a detailed methodology for a typical thymidylate synthase activity assay.

Objective: To measure the enzymatic activity of thymidylate synthase by monitoring the conversion of dUMP to dTMP.

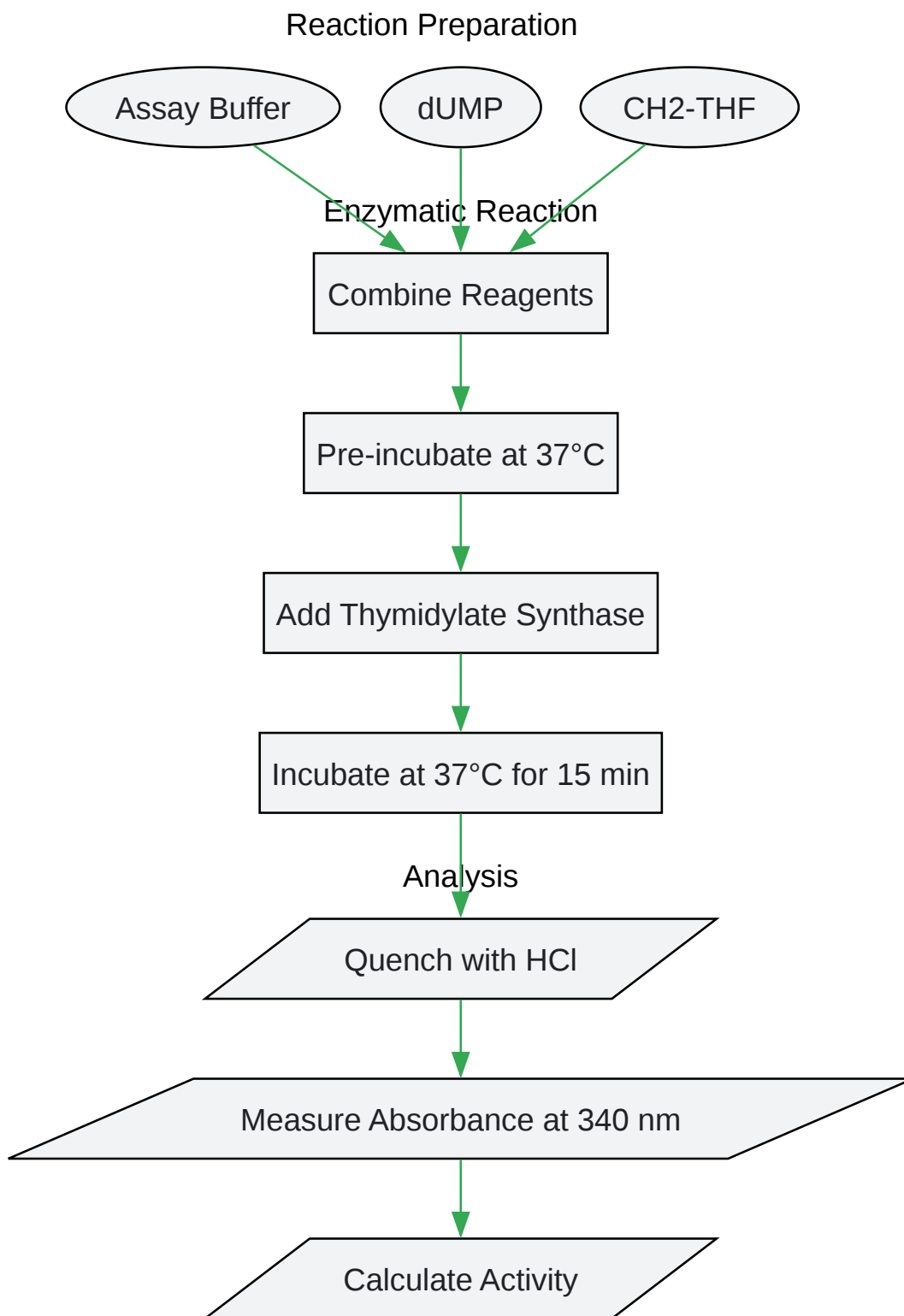
## Materials:

- Thymidylate synthase enzyme
- Assay Buffer: 50 mM Tris-HCl, pH 7.5, 25 mM MgCl<sub>2</sub>, 1 mM dithiothreitol (DTT)
- Deoxyuridine monophosphate (dUMP) solution (5 μM)
- 5,10-Methylenetetrahydrofolate (CH<sub>2</sub>-THF) solution (5 μM)
- Quenching solution: 0.36 N HCl
- Spectrophotometer

## Procedure:

- Prepare the reaction mixture in a microcentrifuge tube by combining 50 μL of assay buffer, 5 μL of dUMP solution, and 5 μL of CH<sub>2</sub>-THF solution.
- Pre-incubate the reaction mixture at 37°C for 5 minutes.
- Initiate the reaction by adding 5 μL of the thymidylate synthase enzyme solution (final concentration of 5 μM) to the reaction mixture.
- Incubate the reaction at 37°C for 15 minutes.
- Stop the reaction by adding 100 μL of the quenching solution (0.36 N HCl).
- Measure the increase in absorbance at 340 nm, which corresponds to the formation of dihydrofolate, a product of the reaction.<sup>[1]</sup>
- The enzyme activity can be calculated based on the change in absorbance over time, using the molar extinction coefficient of dihydrofolate.

## Experimental Workflow Visualization:



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Workflow for a typical thymidylate synthase activity assay.

## Chemical Structure Visualization

The precise chemical structure of **5'-Thymidylic acid** is depicted below, highlighting the arrangement of its constituent atoms.

Chemical structure of **5'-Thymidylic acid**.

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